

Personal protective equipment for handling Cbl-b-IN-1

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Compound of Interest

Compound Name: Cbl-b-IN-1

Cat. No.: B8146261

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Essential Safety and Handling Guide for Cbl-b-IN-1

This guide provides crucial safety and logistical information for the handling and disposal of **Cbl-b-IN-1**, a potent inhibitor of the E3 ubiquitin ligase Cbl-b. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

I. Compound Identification and Properties

Cbl-b-IN-1 is a small molecule inhibitor with an IC₅₀ value of less than 100 nM.^{[1][2][3]} It is utilized in research to modulate immune responses by promoting T cell activation and cytokine secretion.^{[1][3][4]}

Property	Value	Source
CAS Number	2368841-84-1	[1][5][6]
Molecular Formula	C ₂₉ H ₃₄ N ₆ O ₂	[5][6]
Molecular Weight	498.62 g/mol	[5][6]
Solubility	Soluble in DMSO (60 mg/mL)	[5]
Storage	Store at -20°C for short-term (up to 1 month) and -80°C for long-term (up to 6 months).[1] [5]	

II. Personal Protective Equipment (PPE)

Due to the potent biological activity of **Cbl-b-IN-1**, appropriate personal protective equipment must be worn at all times to prevent exposure through inhalation, skin contact, or accidental ingestion.[7] The required PPE is determined by a risk assessment of the specific procedures being performed.[8]

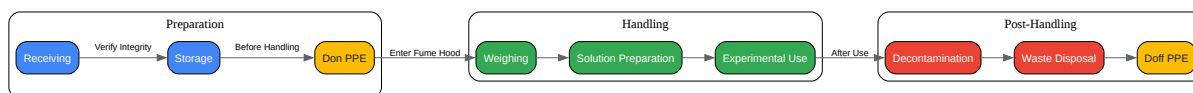
Equipment	Specification	Purpose
Gloves	Two pairs of chemotherapy-rated nitrile gloves.	To prevent skin contact with the compound.[9]
Lab Coat/Gown	A disposable gown shown to be resistant to hazardous drugs.	To protect skin and clothing from contamination.[9]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes of solutions containing the compound.[8]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) may be required when handling the powder form outside of a certified chemical fume hood to prevent inhalation.	To prevent inhalation of aerosolized particles.[7]
Face Shield	Recommended when there is a significant risk of splashes.	To provide an additional layer of protection for the face.[9]

III. Handling Procedures

A. Engineering Controls:

- Chemical Fume Hood: All work with the solid form of **Cbl-b-IN-1** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Biosafety Cabinet (BSC): For procedures involving cell culture, a Class II BSC should be used to maintain sterility and protect the user from aerosols.[7]

B. Procedural Workflow:



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Caption: Standard workflow for handling potent chemical compounds.

C. Step-by-Step Protocol for Solution Preparation:

- Preparation: Before starting, ensure all necessary PPE is worn correctly.[9] Prepare the workspace within a chemical fume hood by lining it with absorbent pads.
- Weighing: Tare a suitable container on an analytical balance. Carefully weigh the desired amount of **Cbl-b-IN-1** powder.
- Solubilization: Add the appropriate volume of DMSO to the container with the powder.[5] To aid dissolution, the solution can be warmed to 37°C and sonicated.[5]
- Storage of Stock Solution: Once fully dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[5] Store the aliquots at -20°C or -80°C as required.[1][5]
- Labeling: Clearly label all vials with the compound name, concentration, solvent, and date of preparation.

IV. Disposal Plan

All waste materials contaminated with **Cbl-b-IN-1** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste: Contaminated PPE (gloves, gowns), absorbent pads, and weighing papers should be collected in a designated, sealed hazardous waste container.

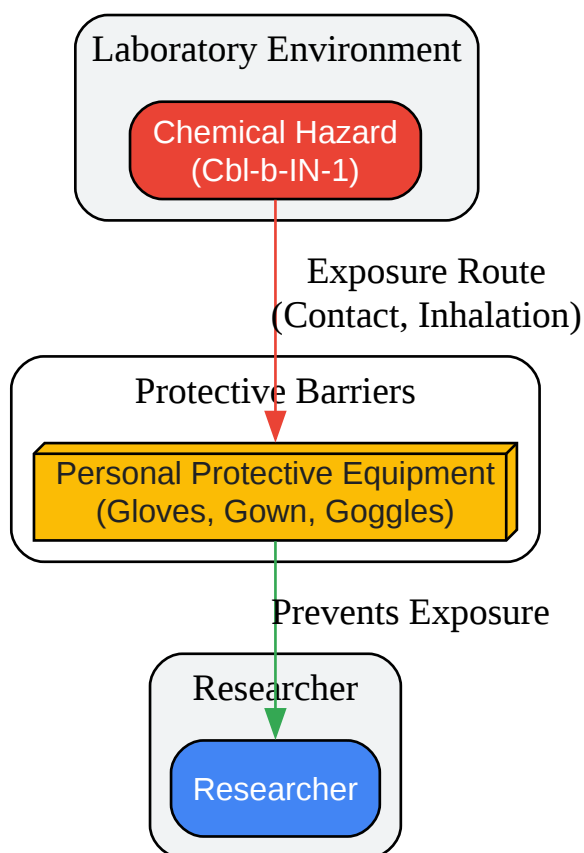
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.
- **Sharps:** Needles and syringes used for transferring solutions should be disposed of in a designated sharps container for hazardous chemical waste.

V. Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with a large amount of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

VI. Signaling Pathway

The following diagram illustrates the general principle of Personal Protective Equipment as a barrier against laboratory hazards.



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Caption: PPE as a protective barrier against chemical hazards.

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